

# Preparation of RAD-150 Solutions for Experimental Use: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: RAD-150?

Cat. No.: B8300937

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## Introduction

RAD-150, also known as TLB-150 Benzoate, is a nonsteroidal selective androgen receptor modulator (SARM). It is the benzoate ester of its predecessor, RAD-140.<sup>[1][2]</sup> The esterification is designed to enhance the compound's stability and prolong its half-life in biological systems.<sup>[3][4][5]</sup> Like other SARMs, RAD-150 selectively binds to androgen receptors, primarily in muscle and bone tissues, with the potential to stimulate anabolic activity.<sup>[3][5]</sup> This document provides detailed application notes and protocols for the preparation of RAD-150 solutions for use in experimental research settings.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of RAD-150 is provided in the table below. This information is essential for the accurate preparation and handling of stock solutions.

Property	Value	Reference
IUPAC Name	(2S,3R)-3-((4-cyanophenyl)-1,3,4-oxadiazol-2-yl)-3-(2-chloro-4-cyanophenylamino)-2-methylpropan-1-yl benzoate	[6]
Common Synonyms	TLB-150 Benzoate	[4]
Molecular Formula	C <sub>27</sub> H <sub>20</sub> ClN <sub>5</sub> O <sub>3</sub>	[3]
Molecular Weight	497.9 g/mol	[3]
Appearance	Solid powder	[7]
Purity	Typically >98%	[6]

## Solubility Data

RAD-150 is soluble in several organic solvents. While exact quantitative solubility data can vary between batches, the following table provides guidance on suitable solvents for preparing stock solutions. It is recommended to perform small-scale solubility tests to determine the optimal concentration for your specific batch of RAD-150.

Solvent	Reported Solubility	Reference
Methanol	Soluble	[7]
Dimethyl Sulfoxide (DMSO)	Soluble (based on SARM class)	
Ethanol	Soluble (based on SARM class)	
Polyethylene Glycol (PEG400)	Commonly used as a vehicle	
Propylene Glycol	Commonly used as a vehicle	

Note: For RAD-140, the precursor to RAD-150, solubility is reported to be approximately 2 mg/mL in ethanol and approximately 30 mg/mL in DMSO and DMF.[8] This suggests that RAD-

150 is also likely to be highly soluble in DMSO.

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM RAD-150 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of RAD-150 in dimethyl sulfoxide (DMSO).

Materials:

- RAD-150 powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile, filtered pipette tips

Procedure:

- Calculate the required mass of RAD-150:
  - $\text{Mass (mg)} = 10 \text{ mM} * 497.9 \text{ g/mol} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) = 4.979 \text{ mg}$
- Weigh the RAD-150 powder:
  - Using a calibrated analytical balance, carefully weigh out 4.979 mg of RAD-150 powder and transfer it to a sterile microcentrifuge tube.
- Add DMSO:
  - Add 1 mL of anhydrous, sterile DMSO to the tube containing the RAD-150 powder.

- Dissolution:
  - Cap the tube securely and vortex the solution until the RAD-150 powder is completely dissolved. Gentle warming in a 37°C water bath may be used to aid dissolution. Visually inspect the solution to ensure no particulate matter remains.
- Storage:
  - For short-term storage (days to weeks), store the stock solution at 0-4°C.[6]
  - For long-term storage (months to years), aliquot the stock solution into single-use volumes and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.[6]

## Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol describes the serial dilution of the 10 mM RAD-150 stock solution to prepare working solutions for treating cells in culture. It is crucial to maintain a low final concentration of the solvent (e.g., DMSO) in the cell culture medium to avoid solvent-induced cytotoxicity. The final DMSO concentration should ideally be below 0.1%.[9][10]

### Materials:

- 10 mM RAD-150 stock solution in DMSO
- Sterile, complete cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or 96-well plates
- Pipettors and sterile, filtered pipette tips

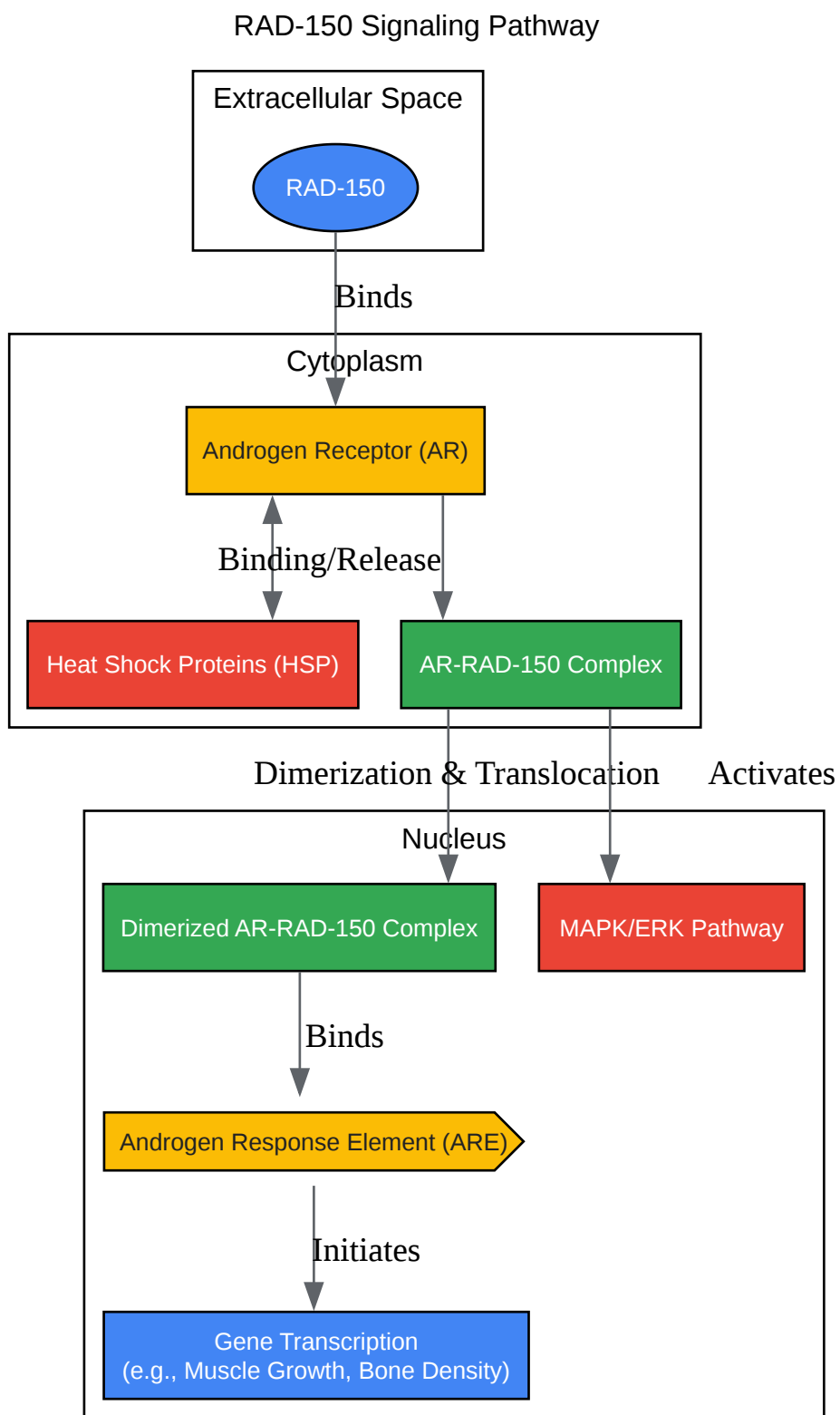
### Procedure:

- Thaw Stock Solution:
  - If frozen, thaw an aliquot of the 10 mM RAD-150 stock solution at room temperature.
- Intermediate Dilution (Recommended):

- To minimize pipetting errors and reduce the risk of precipitation, prepare an intermediate dilution of the stock solution in complete cell culture medium. For example, to prepare a 100  $\mu\text{M}$  intermediate solution, add 10  $\mu\text{L}$  of the 10 mM stock solution to 990  $\mu\text{L}$  of pre-warmed (37°C) complete cell culture medium. Mix gently by pipetting.
- Final Working Solution Preparation:
  - Prepare the final working solutions by diluting the intermediate solution into pre-warmed complete cell culture medium. For example, to prepare a 1  $\mu\text{M}$  working solution, add 10  $\mu\text{L}$  of the 100  $\mu\text{M}$  intermediate solution to 990  $\mu\text{L}$  of complete cell culture medium in the well of a culture plate.
- Mixing:
  - Mix the final working solution gently but thoroughly by pipetting up and down several times.

## Mandatory Visualizations

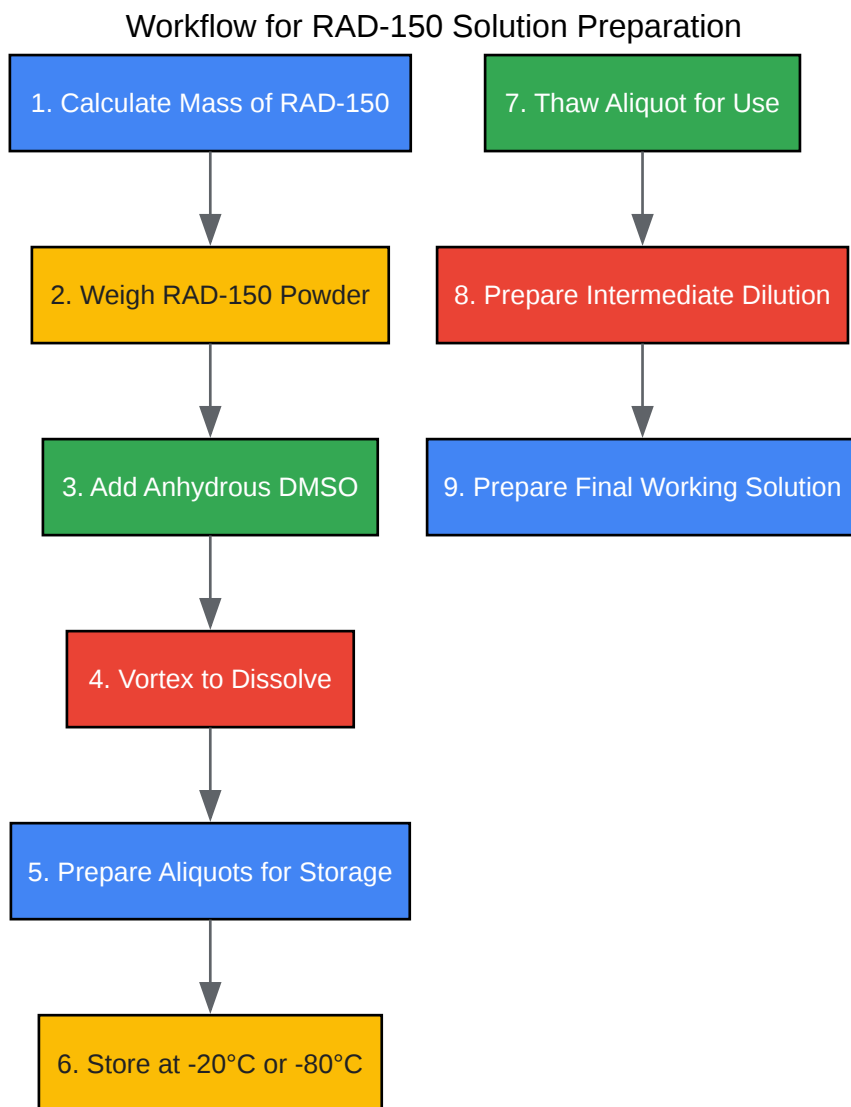
### RAD-150 Signaling Pathway



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Caption: RAD-150 binds to the Androgen Receptor, leading to gene transcription.

## Experimental Workflow for Preparing RAD-150 Solutions



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Address: 3281 E Guasti Rd

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